Comparative Guide: Mass Spectrometry Fragmentation of 2-Cyclopropylpyrimidine-4-carboxylic Acid

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Compound of Interest

Compound Name:	*2-Cyclopropylpyrimidine-4-carboxylic acid*
CAS No.:	*1211533-70-8*
Cat. No.:	*B582220*

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Executive Summary

This guide provides an in-depth mechanistic analysis of the mass spectrometry (MS) fragmentation patterns of **2-Cyclopropylpyrimidine-4-carboxylic acid** (MW: 164.16 Da). As a critical heterocyclic building block in the synthesis of herbicides (e.g., aminocyclopyrachlor analogs) and kinase inhibitors, understanding its stability and dissociation pathways is vital for metabolite identification and impurity profiling.

We compare two primary ionization modalities: Electrospray Ionization (ESI) and Electron Impact (EI).[1] While ESI preserves the cyclopropyl integrity for molecular weight confirmation, EI provides structural "fingerprinting" through high-energy ring cleavage.

Structural Basis & Theoretical Properties

Before analyzing the spectra, we must establish the structural loci susceptible to fragmentation.

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Feature	Chemical Functionality	Predicted MS Behavior
A	Carboxylic Acid (C4)	High probability of neutral loss: (44 Da) or (18 Da).
B	Cyclopropyl Ring (C2)	High ring strain (~27.5 kcal/mol). Stable in soft ionization; prone to radical-induced ring opening in EI.
C	Pyrimidine Core	Robust aromatic system. Requires high collision energy (CE) for Retro-Diels-Alder (RDA) cleavage (loss of HCN).

- Monoisotopic Mass: 164.0586 Da
- Formula:

Comparative Analysis: ESI-MS/MS vs. EI-MS

Electrospray Ionization (ESI-MS/MS) – Positive Mode

Best for: Pharmacokinetic (PK) studies, metabolite tracking, and purity assays.

In acidic mobile phases (0.1% Formic Acid), the molecule forms the protonated precursor

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- Primary Pathway (Low CE): The carboxylic acid dominates fragmentation. The most abundant transition is the neutral loss of water or carbon dioxide.
- Secondary Pathway (High CE): The pyrimidine ring destabilizes. The cyclopropyl group typically remains attached to the pyrimidine fragment until very high energies are applied, often rearranging to a propenyl isomer rather than cleaving.

Electron Impact (EI-MS) – 70 eV

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Best for: Library matching (NIST), impurity identification, and GC-MS workflows.

The radical cation

is formed. The high energy overcomes the cyclopropyl ring strain immediately.

- Diagnostic Feature: A distinct "odd-electron" fragmentation pattern. The cyclopropyl ring frequently opens to form an allyl radical cation or eliminates ethylene (

).
- Base Peak: Often observed at m/z 119 (Loss of COOH radical) or m/z 120 (Loss of

).

Detailed Fragmentation Pathways (Mechanistic Deep Dive)

The following analysis focuses on the ESI-MS/MS pathway, as it is the industry standard for LC-MS/MS drug development workflows.

Phase 1: The Carboxylate Cascade

Upon collisional activation, the protonated molecular ion (

165) undergoes two competing eliminations involving the carboxylic acid moiety:

- Dehydration (Acylium Formation):

  Mechanism: Protonation of the hydroxyl group followed by inductive cleavage. This creates a reactive acylium ion.[2]
- Decarboxylation:

  Mechanism: A 1,3-proton transfer facilitates the loss of neutral carbon dioxide. The resulting ion is the 2-cyclopropylpyrimidinium cation.

Phase 2: Heterocyclic Cleavage

The

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121 fragment is highly stable. Further fragmentation requires significant Collision Energy (>35 eV).

- Cyclopropyl Ring Opening/Loss:

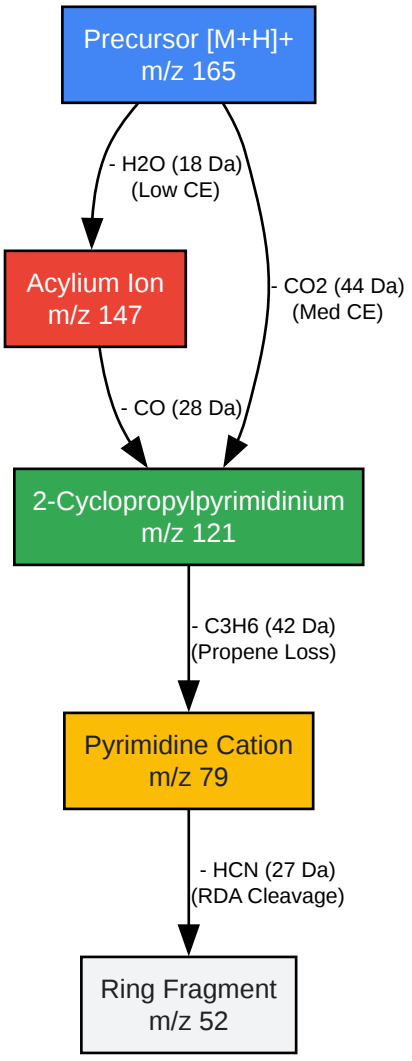
  Mechanism: The cyclopropyl ring rearranges to a propene neutral loss, leaving the bare pyrimidine cation.

- Retro-Diels-Alder (RDA): The pyrimidine ring cracks, typically ejecting HCN (27 Da).

Visualizing the Fragmentation Tree

The following diagram maps the ESI-MS/MS transitions. The nodes represent the

of the ion, and edges represent the neutral loss.



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Caption: Figure 1. ESI-MS/MS fragmentation pathway of **2-Cyclopropylpyrimidine-4-carboxylic acid**. Blue indicates the molecular ion; Green indicates the most stable diagnostic fragment (Base Peak).

Experimental Protocol: LC-MS/MS Optimization

To replicate these results or validate a synthesized batch, follow this self-validating protocol.

Sample Preparation

- Stock Solution: Dissolve 1 mg of compound in 1 mL DMSO.
- Working Solution: Dilute to 1 µg/mL in 50:50 Acetonitrile:Water (+0.1% Formic Acid). Note: High organic content aids desolvation.

Instrument Parameters (Triple Quadrupole)

- Source: ESI Positive (

)[3]
- Capillary Voltage: 3.5 kV
- Desolvation Temp: 350°C
- Cone Voltage: 30 V (Optimized to prevent in-source fragmentation of the labile COOH).

MRM Transition Table (Quantitation)

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Precursor ( )	Product ( )	Cone (V)	Collision Energy (eV)	Purpose
165.1	121.1	30	18	Quantifier (Most stable)
165.1	147.1	30	12	Qualifier (Confirm structure)
165.1	79.1	30	35	Qualifier (High energy check)

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